

CAS number 628-76-2 chemical information and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,5-Dichloropentane**

Cat. No.: **B010660**

[Get Quote](#)

An In-depth Technical Guide to **1,5-Dichloropentane** (CAS Number: 628-76-2)

This technical guide provides a comprehensive overview of the chemical information, physicochemical properties, reactivity, and safety data for **1,5-Dichloropentane**, identified by the CAS number 628-76-2. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

1,5-Dichloropentane is a halogenated alkane that serves as a versatile building block in organic synthesis. Its bifunctional nature, with two terminal chlorine atoms, allows for a variety of chemical transformations.

Identifier	Value
CAS Number	628-76-2 [1] [2] [3] [4]
IUPAC Name	1,5-dichloropentane [4]
Molecular Formula	C ₅ H ₁₀ Cl ₂ [2] [3] [4]
Molecular Weight	141.04 g/mol [2] [3] [4]
Synonyms	Pentamethylene chloride, Pentamethylene dichloride, Amylene chloride [1] [4] [5]
InChI Key	LBKDGROORAKTLC-UHFFFAOYSA-N [2] [4]
SMILES	CICCCCCI [2]

Physicochemical Properties

The physical and chemical properties of **1,5-Dichloropentane** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value
Physical State	Colorless liquid [4]
Melting Point	-72 °C [2]
Boiling Point	180 °C at 1013 hPa [2]
	63-66 °C at 10 mm Hg [1]
Density	1.106 g/mL at 25 °C [1]
	1.10 g/cm ³ at 20 °C [2]
Vapor Pressure	1.5 hPa at 25 °C [2]
Solubility in Water	0.125 g/L [2]
Refractive Index (n _{20/D})	1.457 [1]
Flash Point	26 °C (closed cup) [2]

Reactivity and Applications

1,5-Dichloropentane is primarily utilized as a precursor in the synthesis of other organic compounds. A notable application is its use in the preparation of tetrahydrothiopyran, also known as thiane, through a reaction with a sulfide source.^[1] This transformation highlights the utility of **1,5-Dichloropentane** as a five-carbon building block for the construction of heterocyclic systems.

Experimental Protocols

Synthesis of Tetrahydrothiopyran from **1,5-Dichloropentane**

This protocol describes a general procedure for the synthesis of tetrahydrothiopyran via the reaction of **1,5-Dichloropentane** with sodium sulfide.

Materials:

- **1,5-Dichloropentane**
- Sodium sulfide (Na₂S)
- Ethanol (or a suitable solvent)
- Water

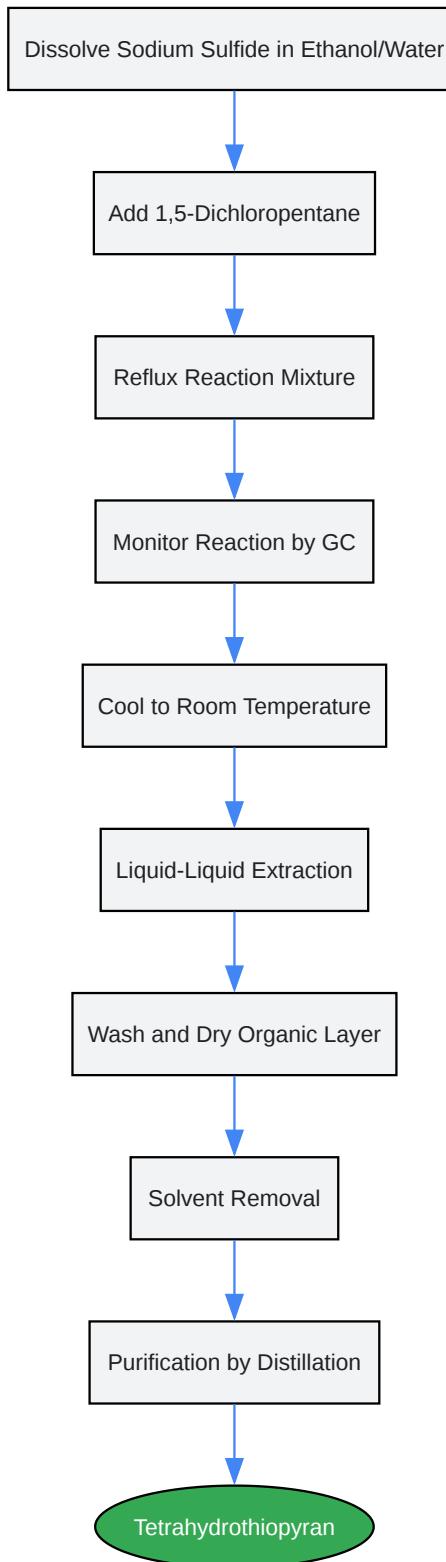
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide in a mixture of ethanol and water.
- Add **1,5-Dichloropentane** to the solution.
- Heat the reaction mixture to reflux with vigorous stirring for several hours.
- Monitor the reaction progress using a suitable analytical technique, such as gas chromatography (GC), until the starting material is consumed.
- After the reaction is complete, cool the mixture to room temperature.

- Perform a liquid-liquid extraction to separate the organic product from the aqueous phase.
- Wash the organic layer with brine and dry it over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by distillation to obtain pure tetrahydrothiopyran.

Below is a graphical representation of the experimental workflow.

Experimental Workflow for the Synthesis of Tetrahydrothiopyran

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Dichloropentane | 628-76-2 [chemicalbook.com]
- 2. 1,5-Dichloropentane for synthesis 628-76-2 [sigmaaldrich.com]
- 3. 1,5-Dichloropentane | 628-76-2 | AAA62876 | Biosynth [biosynth.com]
- 4. 1,5-Dichloropentane | C5H10Cl2 | CID 12353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Pentane, 1,5-dichloro- (CAS 628-76-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [CAS number 628-76-2 chemical information and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b010660#cas-number-628-76-2-chemical-information-and-properties\]](https://www.benchchem.com/product/b010660#cas-number-628-76-2-chemical-information-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com